

# Ethyl Undecanoate: A Technical Guide to its Solubility in Organic Solvents

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Ethyl undecanoate*

Cat. No.: *B1293801*

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## Abstract

**Ethyl undecanoate**, a fatty acid ethyl ester (FAEE), is a versatile compound with applications ranging from flavor and fragrance to pharmaceuticals. Its efficacy in various formulations is critically dependent on its solubility in a diverse range of organic solvents. This technical guide provides a comprehensive overview of the known solubility characteristics of **ethyl undecanoate**, detailed experimental protocols for determining its solubility, and a discussion of the underlying physicochemical principles. Due to a notable absence of specific quantitative solubility data in publicly available literature, this guide equips researchers with the methodologies to generate this critical data in-house.

## Introduction

**Ethyl undecanoate** ( $\text{CH}_3(\text{CH}_2)_9\text{COOCH}_2\text{CH}_3$ ) is the ethyl ester of undecanoic acid. Its molecular structure, characterized by a long hydrophobic alkyl chain and a polar ester group, dictates its solubility behavior. Understanding its solubility is paramount for applications such as a solvent in chemical reactions, a component in fragrance formulations, and a potential excipient in drug delivery systems. This document serves as a practical resource for professionals requiring a deep understanding of the solubility properties of **ethyl undecanoate**.

## Physicochemical Properties of Ethyl Undecanoate

A foundational understanding of **ethyl undecanoate**'s physical and chemical properties is essential for interpreting its solubility.

Property	Value	Reference
Molecular Formula	$C_{13}H_{26}O_2$	
Molecular Weight	214.35 g/mol	
Appearance	Clear, colorless liquid	
Odor	Fruity, waxy, cognac-like	
Density	0.859 g/mL at 25 °C	
Boiling Point	105 °C at 4 mmHg	
Melting Point	-15 °C	
Water Solubility	1.132 mg/L at 25 °C (estimated)	
LogP (o/w)	5.371 (estimated)	

## Solubility of Ethyl Undecanoate in Organic Solvents

While specific quantitative solubility data for **ethyl undecanoate** in a range of organic solvents is not readily available in the scientific literature, qualitative descriptions consistently indicate its solubility profile.

## Qualitative Solubility and Miscibility

**Ethyl undecanoate** is generally described as being soluble in or miscible with a variety of common organic solvents. This is attributed to the principle of "like dissolves like," where the long alkyl chain of **ethyl undecanoate** interacts favorably with the nonpolar or moderately polar organic solvents.

Solvent	Polarity	Qualitative Solubility/Miscibility
Water	High	Insoluble/Slightly Soluble
Ethanol	High (Polar Protic)	Soluble
Methanol	High (Polar Protic)	Likely Soluble (by analogy)
Acetone	Medium (Polar Aprotic)	Likely Soluble (by analogy)
Chloroform	Medium	Soluble
Diethyl Ether	Low	Soluble
Hexane	Low (Nonpolar)	Likely Soluble (by analogy)

Note: "Likely Soluble" is inferred based on the solubility of similar long-chain fatty acid esters in these solvents.

## Experimental Protocol for Determining the Solubility of Ethyl Undecanoate

The following is a detailed methodology for the experimental determination of the solubility of **ethyl undecanoate** in an organic solvent using the widely accepted isothermal shake-flask method, followed by quantitative analysis.

## Principle

An excess amount of the solute (**ethyl undecanoate**) is equilibrated with the solvent of interest at a constant temperature. The saturated solution is then carefully separated from the undissolved solute, and the concentration of the solute in the solution is determined using a suitable analytical technique.

## Materials and Equipment

- **Ethyl undecanoate** (high purity)
- Organic solvent of interest (analytical grade)

- Volumetric flasks
- Conical flasks with stoppers or screw-cap vials
- Thermostatically controlled shaker or water bath
- Centrifuge
- Syringes and syringe filters (e.g., 0.45 µm PTFE)
- Analytical balance
- Gas chromatograph with a flame ionization detector (GC-FID) or High-Performance Liquid Chromatograph with a suitable detector (e.g., UV or RI).
- Pipettes and general laboratory glassware

## Experimental Workflow

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## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)